

preventing misidentification of 25C-NBOH as 2C-C in GC-MS analysis.

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Compound of Interest

Compound Name: 25C-NBOH hydrochloride

Cat. No.: B593021

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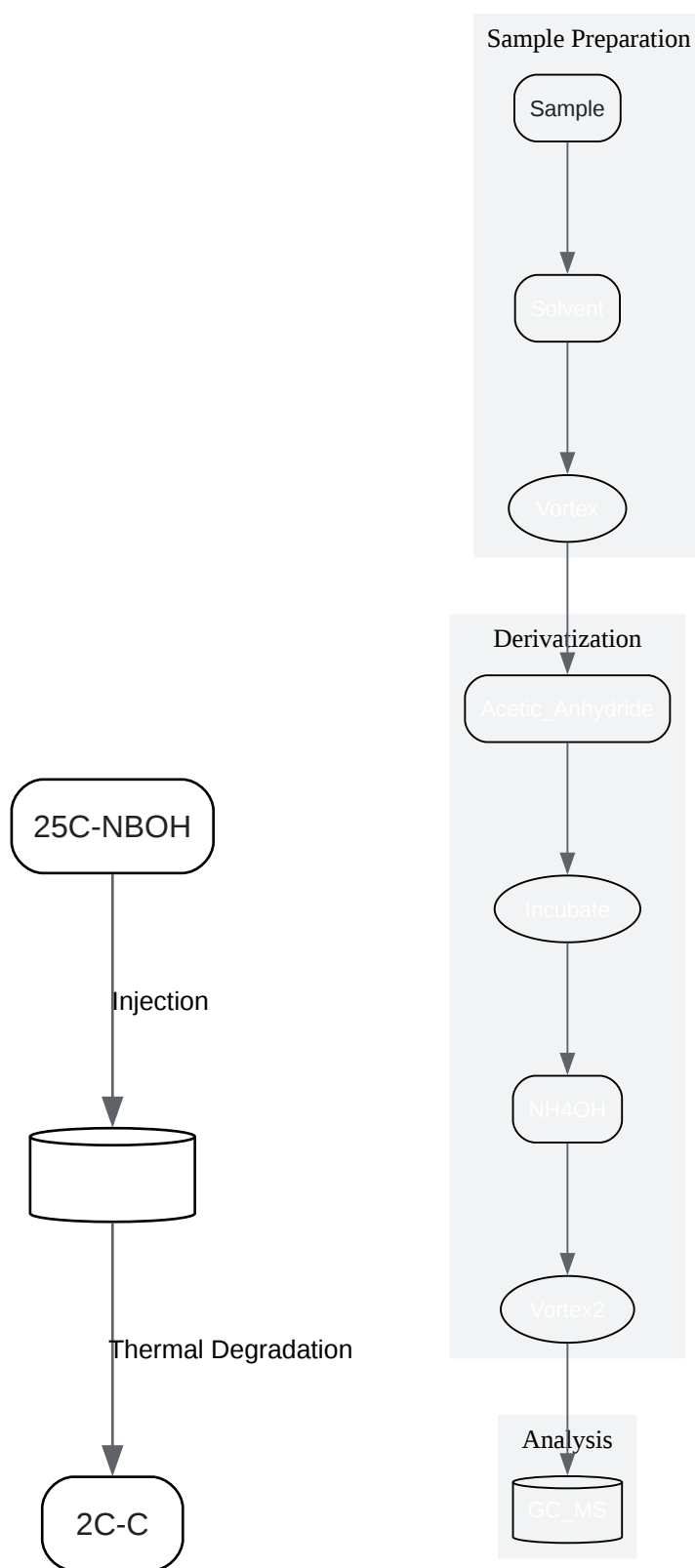
Technical Support Center: GC-MS Analysis of 25C-NBOH and 2C-C

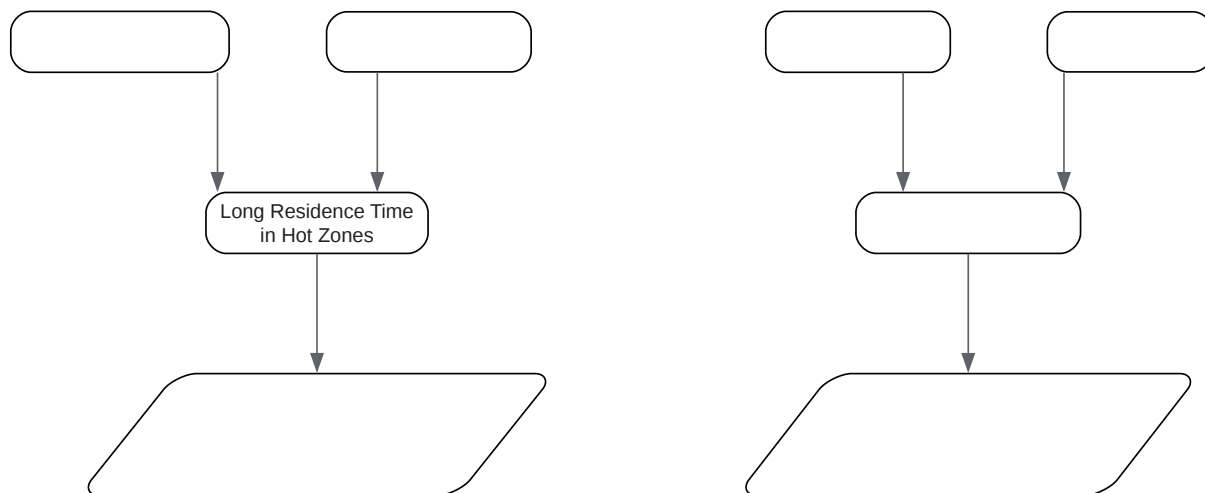
This technical support center provides guidance to researchers, scientists, and drug development professionals on preventing the misidentification of 25C-NBOH as 2C-C during Gas Chromatography-Mass Spectrometry (GC-MS) analysis. The resources below include troubleshooting guides, Frequently Asked Questions (FAQs), detailed experimental protocols, and data summaries to ensure accurate analytical results.

Understanding the Challenge: Thermal Degradation of 25C-NBOH

The primary issue in the GC-MS analysis of 25C-NBOH is its thermal lability. The high temperatures of the GC inlet port cause the 25C-NBOH molecule to degrade, cleaving the N-benzyl group and forming its corresponding 2C-C analogue.^{[1][2][3][4]} This in-source degradation leads to the erroneous identification of 2C-C in a sample that actually contains 25C-NBOH.

A visual representation of this degradation pathway is provided below:





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References

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- 2. 25C-NBOH - Wikipedia [en.wikipedia.org]
- 3. Identification of new NBOH drugs in seized blotter papers: 25B-NBOH, 25C-NBOH, and 25E-NBOH | springermedizin.de [springermedizin.de]
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